

Technical Guide: o-Toluic Acid-13C - Safety, Handling, and Application

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: o-Toluic acid-13C

Cat. No.: B15557218

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data, handling information, and a representative experimental application for **o-Toluic acid-13C**. The information is compiled from safety data sheets and general best practices for the use of stable isotope-labeled compounds in a research setting.

Chemical Identification and Properties

o-Toluic acid-13C is a stable isotope-labeled form of o-Toluic acid, also known as 2-Methylbenzoic acid. The "-13C" designation indicates that one or more of the carbon atoms in the molecule have been replaced with the carbon-13 isotope. This labeling makes it a valuable tool for a variety of scientific applications, particularly as an internal standard in quantitative mass spectrometry and as a tracer in metabolic research.

Table 1: Chemical and Physical Properties of o-Toluic Acid (Unlabeled)

Property	Value	Source
Chemical Formula	C ₈ H ₈ O ₂	[1]
Molecular Weight	136.15 g/mol	[1]
Appearance	White to off-white solid, often in crystalline or flaky form.	[1]
Melting Point	102 - 105 °C (216 - 221 °F)	[1]
Boiling Point	258 - 259 °C (496 - 498 °F)	[1]
Solubility in Water	Slightly soluble (< 1 mg/mL at 20°C)	[1]
Solubility in Organic Solvents	Soluble in ethanol, ether, and chloroform.	[2]
pKa	~4.37	[2]
LogP	2.46	[1]

Note: The physical properties of **o-Toluic acid-13C** are expected to be nearly identical to its unlabeled counterpart.

Safety and Handling

The following safety and handling information is derived from the Safety Data Sheet (SDS) for o-Toluic acid and its 13C-labeled form.

2.1. Hazard Identification

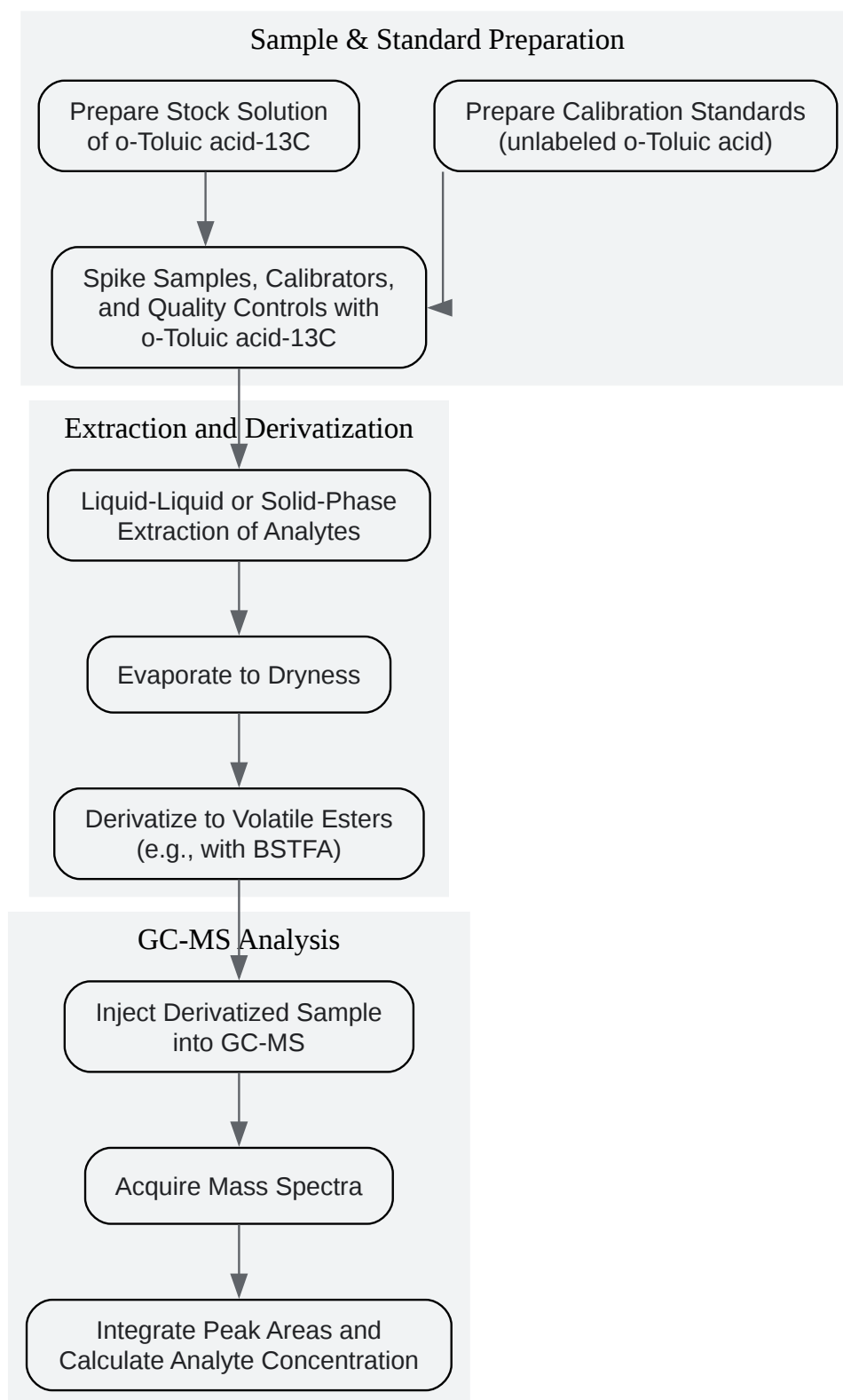
o-Toluic acid is considered a hazardous substance. The primary hazards are:

- Skin Irritation: Causes skin irritation.
- Eye Irritation: Causes serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation if inhaled as dust.

2.2. Personal Protective Equipment (PPE) and Handling Workflow

Proper personal protective equipment and handling procedures are crucial to minimize exposure and ensure safety in the laboratory.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Methylbenzoic acid | C₈H₈O₂ | CID 8373 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pharm.sinocurechem.com [pharm.sinocurechem.com]
- To cite this document: BenchChem. [Technical Guide: o-Toluic Acid-13C - Safety, Handling, and Application]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15557218#safety-data-sheet-and-handling-information-for-o-toluic-acid-13c]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com